

# Best practices for handling and storing anhydrous lanthanum chloride.

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## Compound of Interest

Compound Name: Lanthanum chloride

Cat. No.: B239357

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## Technical Support Center: Anhydrous Lanthanum Chloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing anhydrous **lanthanum chloride**, along with troubleshooting guides and frequently asked questions (FAQs) to address common experimental challenges.

## Troubleshooting Guides

This section addresses specific issues that may arise during the handling and use of anhydrous **lanthanum chloride**.

Issue: The anhydrous **lanthanum chloride** has formed clumps or appears wet.

- Possible Cause: Exposure to moisture. Anhydrous **lanthanum chloride** is highly hygroscopic and will readily absorb water from the atmosphere.[\[1\]](#)
- Solution:
  - Prevention: Always handle anhydrous **lanthanum chloride** in a controlled, dry atmosphere, such as a glove box or under a stream of inert gas (e.g., argon or nitrogen). [\[2\]](#) Store the compound in a tightly sealed container, preferably in a desiccator with a suitable drying agent.[\[1\]](#)[\[2\]](#)

- Remediation: If the material has been minimally exposed, it may be possible to dry it by heating under a stream of dry hydrogen chloride (HCl) gas.<sup>[3][4]</sup> However, heating hydrated **lanthanum chloride** without this protective atmosphere will lead to the formation of lanthanum oxychloride, an insoluble impurity.<sup>[3]</sup> For detailed drying protocols, refer to the "Experimental Protocols" section.

Issue: Poor solubility of **lanthanum chloride** in an organic solvent.

- Possible Cause:
  - Moisture Contamination: The presence of water can lead to the formation of lanthanum oxychloride, which is poorly soluble.<sup>[3]</sup>
  - Solvent Choice: While **lanthanum chloride** is soluble in alcohols, its solubility in other organic solvents can be limited.<sup>[1][5]</sup>
- Solution:
  - Ensure Anhydrous Conditions: Confirm that the **lanthanum chloride** and the solvent are both rigorously dried. Solvents should be dried using appropriate methods (e.g., molecular sieves, distillation from a drying agent).
  - Solvent Selection: Consider using a co-solvent system or switching to a solvent in which **lanthanum chloride** has higher solubility, such as ethanol or pyridine.<sup>[6]</sup>
  - Complexation: In some cases, the addition of a ligand, such as THF, can improve solubility by forming a soluble complex.

Issue: Unexpected reaction byproducts or low yield in an organic synthesis reaction.

- Possible Cause:
  - Inactive Catalyst: If the **lanthanum chloride** has been hydrated, it will lose its Lewis acidity and catalytic activity.<sup>[4][5]</sup>
  - Incompatible Reagents: **Lanthanum chloride** can react with strong oxidizing agents and strong acids.<sup>[7]</sup>

- Solution:
  - Verify Reagent Quality: Use freshly opened or properly stored anhydrous **lanthanum chloride**. If moisture exposure is suspected, consider purifying the material (see "Experimental Protocols").
  - Check Compatibility: Review the reaction scheme for any potential incompatibilities with the **lanthanum chloride** catalyst.
  - Optimize Reaction Conditions: Adjust reaction parameters such as temperature, reaction time, and solvent to favor the desired product formation.

## Frequently Asked Questions (FAQs)

Q1: What are the primary safety precautions for handling anhydrous **lanthanum chloride**?

A1: Anhydrous **lanthanum chloride** can cause skin and serious eye irritation.<sup>[8][9]</sup> It may also cause respiratory irritation.<sup>[8][9]</sup> Always handle it in a well-ventilated area, preferably a fume hood.<sup>[10]</sup> Personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat, is essential.<sup>[10]</sup> Avoid creating dust.<sup>[2]</sup>

Q2: How should anhydrous **lanthanum chloride** be stored to maintain its integrity?

A2: Due to its highly hygroscopic nature, it must be stored in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[1][2][11]</sup> Storing in a desiccator containing a drying agent is highly recommended. It should be stored away from incompatible materials such as strong oxidizing agents.<sup>[2][11]</sup>

Q3: What is the difference between anhydrous and hydrated **lanthanum chloride**?

A3: Anhydrous **lanthanum chloride** ( $\text{LaCl}_3$ ) is the pure compound without any water molecules.<sup>[5]</sup> The hydrated form, most commonly **lanthanum chloride** heptahydrate ( $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ ), contains seven water molecules of crystallization.<sup>[11]</sup> The presence of water in the hydrated form makes it unsuitable for reactions requiring anhydrous conditions, as heating it directly can lead to the formation of lanthanum oxychloride.<sup>[3]</sup> The anhydrous form is a white, hexagonal crystal, while the heptahydrate is a white, triclinic crystal.<sup>[3][5]</sup>

Q4: Can I use hydrated **lanthanum chloride** for my reaction that specifies the anhydrous form?

A4: No, this is generally not recommended. The water of hydration can interfere with or prevent the desired reaction, especially in moisture-sensitive applications like many organic syntheses where  $\text{LaCl}_3$  is used as a Lewis acid catalyst.<sup>[4][5]</sup> The hydrated form would need to be converted to the anhydrous form first.

Q5: How can I dispose of waste anhydrous **lanthanum chloride**?

A5: Waste should be disposed of in accordance with local, state, and federal regulations.<sup>[2]</sup> It is generally considered hazardous waste. Consult your institution's environmental health and safety office for specific guidelines. Do not let the product enter drains.<sup>[12]</sup>

## Quantitative Data Summary

Property	Value	References
Molecular Formula	$\text{LaCl}_3$	<sup>[1]</sup>
Molecular Weight	245.26 g/mol	<sup>[1]</sup>
Appearance	White crystalline solid	<sup>[5]</sup>
Density	3.84 g/cm <sup>3</sup> at 25 °C	<sup>[3][5]</sup>
Melting Point	860 °C	<sup>[1][5]</sup>
Boiling Point	1812 °C	<sup>[3][5]</sup>
Solubility in Water	Highly soluble	<sup>[5][13]</sup>
Solubility in other solvents	Soluble in ethanol and pyridine	<sup>[1][6]</sup>

## Experimental Protocols

Protocol 1: Preparation of Anhydrous **Lanthanum Chloride** from **Lanthanum Chloride** Heptahydrate

This protocol describes the dehydration of **lanthanum chloride** heptahydrate to prevent the formation of lanthanum oxychloride.

#### Materials:

- **Lanthanum chloride** heptahydrate ( $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ )
- Ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Furnace with temperature control
- Crucible
- System for providing a flow of dry, inert gas or for working under vacuum.

#### Methodology:

- **Mixing:** Thoroughly mix **lanthanum chloride** heptahydrate with ammonium chloride. A common method involves heating lanthanum oxide with excess ammonium chloride at  $300^\circ\text{C}$ .<sup>[3][4]</sup> Another approach is to mix  $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$  with  $\text{NH}_4\text{Cl}$  in a 4:1 weight ratio.<sup>[14]</sup>
- **Heating Program:** Place the mixture in a crucible within a furnace.
- **Dehydration:** Gradually heat the mixture. One method involves a programmed heating schedule between room temperature and  $360^\circ\text{C}$  under vacuum.<sup>[14]</sup> Another approach involves sintering  $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$  at  $220\text{--}230^\circ\text{C}$  for 6-7 hours in a dried  $\text{HCl}$  atmosphere.<sup>[15]</sup> A multi-step heating process in a non-oxidation drying oven can also be used: heat to  $70^\circ\text{C}$  for 2 hours, then to  $160^\circ\text{C}$  for 2 hours, and finally to  $250^\circ\text{C}$  for 4 hours.<sup>[16]</sup>
- **Cooling and Storage:** After the heating program is complete, allow the anhydrous **lanthanum chloride** to cool to room temperature under a dry atmosphere (e.g., in a desiccator or under a stream of inert gas). Immediately transfer the cooled product to a tightly sealed container for storage in a dry environment.

#### Protocol 2: Safe Handling and Transfer of Anhydrous **Lanthanum Chloride**

This protocol outlines the steps for safely handling and transferring anhydrous **lanthanum chloride** to minimize exposure and prevent moisture contamination.

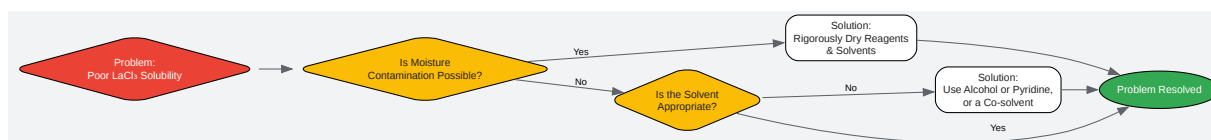
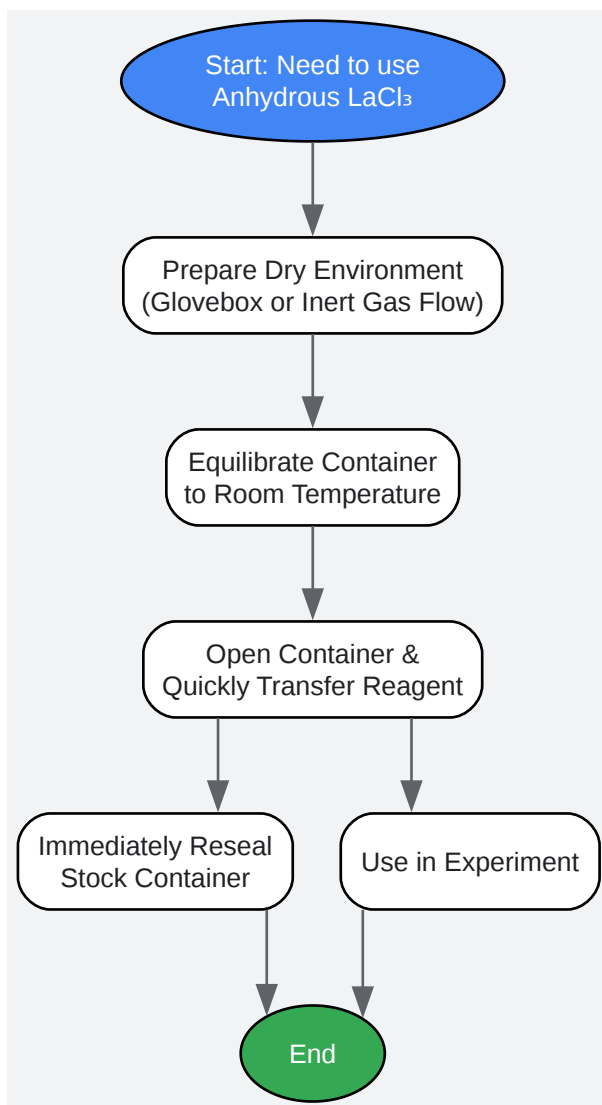
#### Materials:

- Anhydrous **lanthanum chloride** in a sealed container
- Glove box or fume hood with an inert gas supply
- Spatula
- Weighing boat
- Reaction vessel
- Appropriate PPE (gloves, safety goggles, lab coat)

#### Methodology:

- Prepare the Environment: If using a glove box, ensure the atmosphere is dry and inert. If using a fume hood, ensure a gentle, positive flow of an inert gas (e.g., argon or nitrogen) over the work area.
- Equilibrate: Allow the sealed container of anhydrous **lanthanum chloride** to come to room temperature before opening to prevent condensation of atmospheric moisture onto the cold solid.
- Transfer: Inside the controlled atmosphere, carefully open the container. Using a clean, dry spatula, quickly transfer the desired amount of the powder to a pre-dried weighing boat and then into the reaction vessel.
- Seal: Tightly reseal the original container of anhydrous **lanthanum chloride** immediately after use.
- Clean-up: Clean any spills promptly using dry methods (do not use water).<sup>[11]</sup> Dispose of waste according to institutional guidelines.

## Visualizations



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## References

- 1. Lanthanum Chloride Anhydrous CAS 10099-58-8 - Best Price Available [rareearthchemicals.com]
- 2. Lanthanum Chloride - ESPI Metals [espimetals.com]
- 3. Lanthanum chloride anhydrous - Inner Mongolia CAMO Rare Earth Co. , Ltd [camorareearth.com]
- 4. Lanthanum(III) chloride | 10099-58-8 [chemicalbook.com]
- 5. LANTHANUM CHLORIDE - Ataman Kimya [atamanchemicals.com]
- 6. Lanthanum Chloride Anhydrous CAS NO: 10099-58-8 Molecular Formular: LaCl<sub>3</sub> [unmdc.com]
- 7. fishersci.com [fishersci.com]
- 8. prochemonline.com [prochemonline.com]
- 9. chemos.de [chemos.de]
- 10. What are the safety precautions when handling Lanthanum Chloride? - Blog [hofeilink.com]
- 11. sdfine.com [sdfine.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. Lanthanum(III) chloride - Wikipedia [en.wikipedia.org]
- 14. CN102502757A - Preparation of high-purity anhydrous lanthanum chloride or cerium chloride by programmed heating method - Google Patents [patents.google.com]
- 15. researchgate.net [researchgate.net]
- 16. CN104973617A - Preparation method of anhydrous lanthanum chloride - Google Patents [patents.google.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)